

Synthesis of 4-Chloro-3-(4-ethoxybenzyl)phenol: A Technical Guide

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Compound of Interest

Compound Name:	4-Chloro-3-(4-ethoxybenzyl)phenol
Cat. No.:	B1435475

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For Researchers, Scientists, and Drug Development Professionals

Abstract

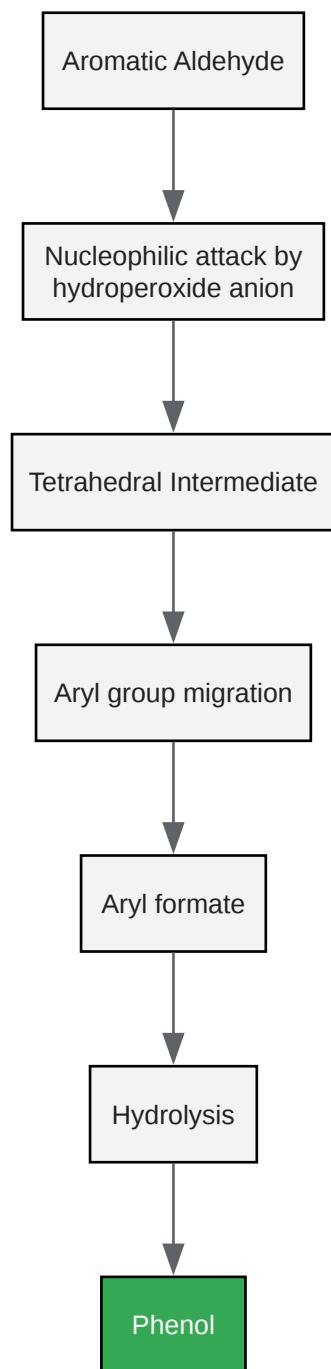
This technical guide provides a comprehensive overview of a viable synthetic pathway for **4-Chloro-3-(4-ethoxybenzyl)phenol**, a key intermediate in the development of various pharmaceutical compounds. The described methodology commences with readily available starting materials and proceeds through a multi-step sequence involving chlorination, Friedel-Crafts acylation, reduction, formylation, and a final oxidation step to yield the target phenol. This document furnishes detailed experimental protocols, tabulated quantitative data for each synthetic step, and visual representations of the chemical transformations and workflows to facilitate comprehension and replication in a laboratory setting.

Introduction

4-Chloro-3-(4-ethoxybenzyl)phenol is a substituted phenol derivative of significant interest in medicinal chemistry and drug discovery. Its structural motif is present in a variety of biologically active molecules. The efficient and scalable synthesis of this compound is therefore of paramount importance for advancing research and development in this area. This guide outlines a robust and well-documented synthetic route, compiling information from established chemical literature and patents to provide a cohesive and practical resource for chemical synthesis professionals.

Overall Synthesis Pathway

The synthesis of **4-Chloro-3-(4-ethoxybenzyl)phenol** can be achieved through a five-step process starting from 2-chloro-5-bromobenzoic acid. The initial steps focus on the construction of the 4-chloro-3-(4-ethoxybenzyl)benzaldehyde backbone, which is then converted to the final phenol product via a Dakin oxidation.



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